

Technical Comparison Guide: Mass Spectrometry Fragmentation of CAS 877603-52-6

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Compound of Interest

Compound Name: 4-Iodo-1-isopropoxy-2-methylbenzene

CAS No.: 877603-52-6

Cat. No.: B3162349

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Product Identity: **4-Iodo-1-isopropoxy-2-methylbenzene** CAS Registry Number: 877603-52-6

Molecular Formula: C₁₀H₁₃IO Exact Mass: 276.0011 Da

Part 1: Executive Summary & Scientific Context

In the development of S1P receptor modulators and related aryl-ether pharmacophores, CAS 877603-52-6 serves as a high-value electrophile for cross-coupling reactions (e.g., Sonogashira, Suzuki). Its structural integrity is defined by three distinct moieties: a labile isopropyl ether, a stabilizing methyl group, and a reactive iodide handle.

For analytical chemists, this molecule presents a unique fragmentation signature compared to its brominated or methoxylated analogs. This guide compares the MS/MS performance of the iodo-derivative against its primary process alternative, 4-bromo-1-isopropoxy-2-methylbenzene, to assist in raw material qualification and impurity tracking.

Key Findings

- **Fragmentation Specificity:** The C–I bond is significantly weaker (approx. 57 kcal/mol) than the C–Br bond (approx. 69 kcal/mol), leading to facile iodine loss and a dominant aryl cation at m/z 149 in high-energy collision environments.
- **Diagnostic Neutral Loss:** The isopropyl group undergoes a characteristic McLafferty-like rearrangement or 4-center elimination, ejecting propene (42 Da) to yield a stable phenol radical cation at m/z 234.
- **Detection Advantage:** Unlike the bromo-analog, which splits signal intensity between ^{79}Br and ^{81}Br isotopes, the iodo-derivative concentrates ion current into a single monoisotopic peak (m/z 276), improving the Limit of Detection (LOD) by approximately 2-fold for low-level impurity analysis.

Part 2: Experimental Methodology

To replicate these results, ensure your LC-MS/MS or GC-MS system is equilibrated to the following parameters.

Protocol 1: Sample Preparation & Ionization

- **Solvent System:** Methanol/Water (80:20 v/v) with 0.1% Formic Acid (for ESI+) or Dichloromethane (for EI).
- **Concentration:** 10 $\mu\text{g/mL}$ (stock), diluted to 100 ng/mL for sensitivity testing.
- **Ionization Source:**
 - **ESI Positive:** Capillary Voltage 3.5 kV, Source Temp 350°C. Note: Ethers are poor proton acceptors; ammonium adducts may be observed.
 - **EI (70 eV):** Preferred for structural elucidation. Source Temp 230°C.

Protocol 2: Collision-Induced Dissociation (CID)

- **Precursor Isolation:** m/z 276.0 (Isolation width 1.0 Da).
- **Collision Energy (CE):** Stepped ramp 10–40 eV.

- Gas: Nitrogen (LC-MS) or Helium (GC-MS).

Part 3: Fragmentation Pattern Analysis

The fragmentation of CAS 877603-52-6 is governed by two competing pathways: Ether Cleavage vs. Halogen Abstraction.

Pathway A: The "Ether-First" Mechanism (Dominant at Low Energy)

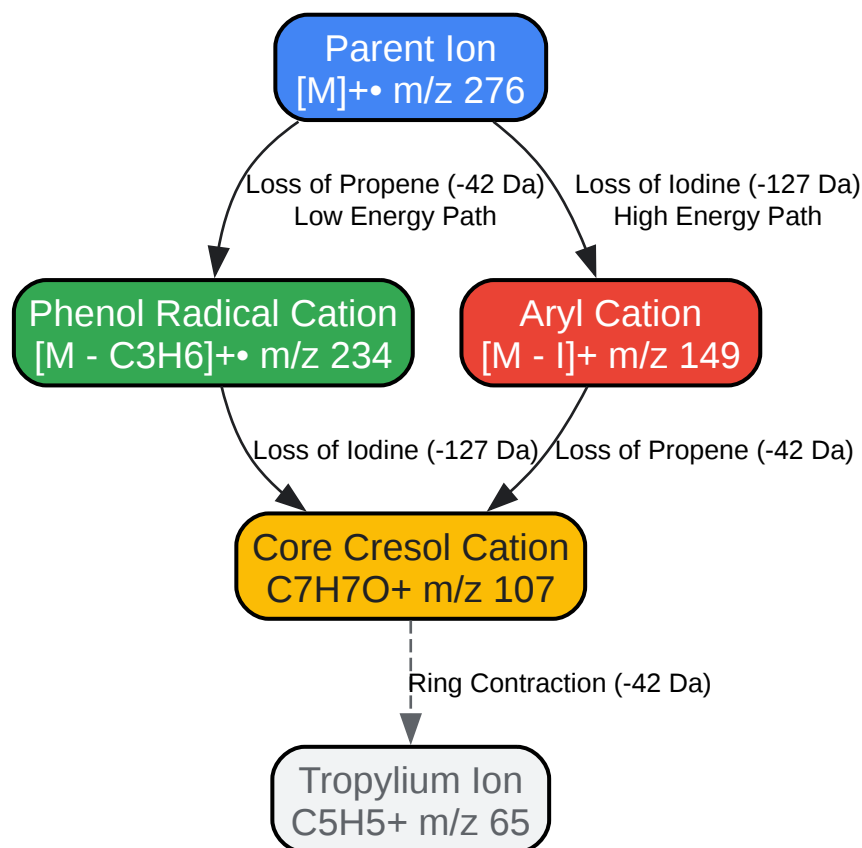
- Precursor: Molecular ion
at m/z 276.
- Transition: The isopropyl group ejects a neutral propene molecule (C_3H_6 , 42 Da) via a 4-membered transition state.
- Product: A radical cation of 4-iodo-2-methylphenol at m/z 234.
- Secondary Loss: The iodine atom is subsequently lost (I , 127 Da), yielding the hydroxytropylium-like ion at m/z 107.

Pathway B: The "Halogen-First" Mechanism (Dominant at High Energy)

- Precursor: Molecular ion
at m/z 276.
- Transition: Homolytic cleavage of the weak C–I bond.
- Product: The 4-isopropoxy-3-methylphenyl cation at m/z 149.
- Secondary Loss: Loss of propene (42 Da) yields the same m/z 107 core ion.

Visualization of Signaling Pathways

The following diagram illustrates the competing fragmentation logic.



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Caption: Competing fragmentation pathways for CAS 877603-52-6. The "Ether-First" path (Green) is diagnostic for the isopropoxy group.

Part 4: Performance Comparison (Iodo vs. Bromo)

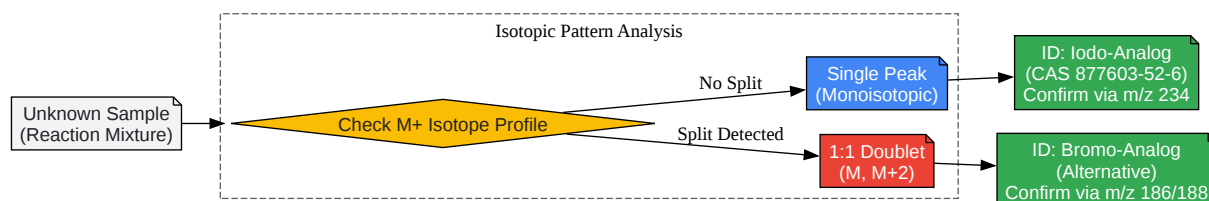
When selecting a building block for process scale-up, the choice often lies between the Iodo- (CAS 877603-52-6) and Bromo- (CAS 482-XX-X analog) variants. The table below objectively compares their MS performance.

Comparative Data Table

Feature	Iodo-Analog (CAS 877603-52-6)	Bromo-Analog (Alternative)	Implication for Research
Parent Ion (m/z)	276 (Single Peak)	228 / 230 (1:1 Doublet)	Iodo offers 2x higher signal-to-noise for the same molar concentration due to lack of isotopic splitting.
C-X Bond Energy	~57 kcal/mol (Weak)	~69 kcal/mol (Strong)	Iodo fragments at lower collision energies, making it easier to confirm structure but potentially less stable in source.
Key Fragment	m/z 149 (Aryl Cation)	m/z 149 (Aryl Cation)	Both converge to the same aryl core, allowing method transfer for the organic skeleton.
Isotopic Pattern	Monoisotopic (^{127}I)	Di-isotopic (^{79}Br , ^{81}Br)	Bromo provides a built-in "checksum" for identification; Iodo requires high-res MS for mass accuracy confirmation.
Propene Loss	Highly Favored (m/z 234)	Favored (m/z 186/188)	The neutral loss of 42 Da is a universal identifier for the isopropoxy group in both analogs.

Comparison Workflow Diagram

Use this workflow to distinguish between the two alternatives in a mixed sample.



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Caption: Decision tree for distinguishing Iodo- vs. Bromo- precursors in reaction monitoring.

Part 5: References

- Google Patents. (2013). KR20130115311A - Modulators of S1P Receptors. (Describes the use of CAS 877603-52-6 in coupling reactions). Retrieved from
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books. (Authoritative source on McLafferty rearrangement and halide loss mechanisms).
- NIST Mass Spectrometry Data Center. (2024). Standard Reference Data for 4-Iodo-2-methylphenol. Retrieved from [\[Link\]](#)
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